

Safeguarding Your Research: A Guide to Handling AL 8810 Methyl Ester

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Compound of Interest

Compound Name: AL 8810 methyl ester

Cat. No.: B569435

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **AL 8810 methyl ester**, a prostaglandin F(2 α) analog.

While a comprehensive Safety Data Sheet (SDS) with fully evaluated toxicological properties for **AL 8810 methyl ester** is not publicly available, this document synthesizes the most current information from product suppliers and general safety protocols for similar compounds to help you establish safe laboratory practices.

Immediate Safety and Personal Protective Equipment (PPE)

Given the limited specific hazard data for **AL 8810 methyl ester**, a cautious approach is recommended. The following personal protective equipment should be considered mandatory when handling this compound.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile)	To prevent skin contact, as the substance's skin irritation potential is unknown. [1]
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust. [1]
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated.	To prevent inhalation, as the inhalation toxicity is not fully known. [1]
Body Protection	Laboratory coat	To protect personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form or preparing solutions.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.[\[1\]](#)

2. Handling the Solid Compound:

- **AL 8810 methyl ester** is supplied as a crystalline solid.[\[2\]](#)
- Avoid the formation of dust when handling the solid.[\[1\]](#)
- Use non-sparking tools for weighing and transferring the compound.[\[1\]](#)

3. Solution Preparation:

- A stock solution can be made by dissolving the compound in an organic solvent of choice, which should be purged with an inert gas.[2]
- **AL 8810 methyl ester** is soluble in organic solvents such as ethanol (approx. 50 mg/ml), DMSO (approx. 25 mg/ml), and dimethyl formamide (approx. 30 mg/ml).[2]
- For biological experiments, further dilutions into aqueous buffers or isotonic saline should be made.[2]
- Organic solvent-free aqueous solutions can be prepared by directly dissolving the crystalline solid in aqueous buffers. The solubility in PBS (pH 7.2) is approximately 0.5 mg/ml.[2]
- It is not recommended to store aqueous solutions for more than one day.[2]

4. Personal Hygiene:

- Wash hands thoroughly after handling the compound.[2]
- Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

- In case of inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- In case of ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[1]

Disposal Plan

Contaminated materials and waste containing **AL 8810 methyl ester** should be handled as hazardous waste.

- Solid Waste: Collect solid waste in a labeled, sealed container.
- Liquid Waste: Collect liquid waste in a labeled, sealed container. Do not let the chemical enter drains.^[1]
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.

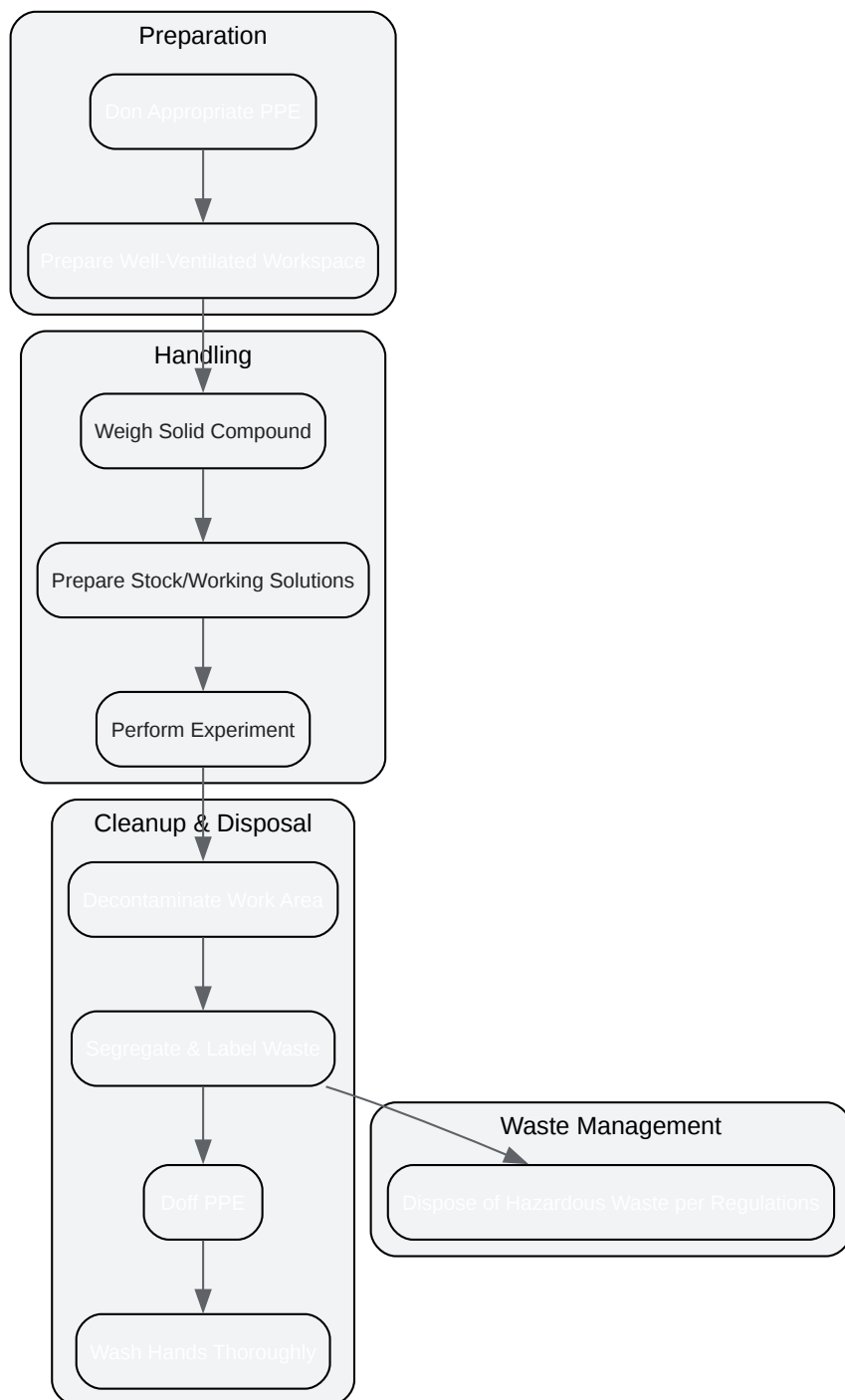
Quantitative Data Summary

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C25H33FO4	[2]
Molecular Weight	416.5 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]
Storage Temperature	-20°C	[2]
Solubility in Ethanol	~50 mg/ml	[2]
Solubility in DMSO	~25 mg/ml	[2]
Solubility in Dimethyl Formamide	~30 mg/ml	[2]
Solubility in PBS (pH 7.2)	~0.5 mg/ml	[2]

Experimental Workflow

Safe Handling Workflow for AL 8810 Methyl Ester



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Caption: Workflow for the safe handling of **AL 8810 methyl ester**.

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References

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